

health and safety information for 1-Pentafluorophenyl-2-thiourea

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Compound of Interest

Compound Name: 1-Pentafluorophenyl-2-thiourea

Cat. No.: B1585988

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An In-Depth Technical Guide to the Health and Safety of **1-Pentafluorophenyl-2-thiourea**

Foreword: A Precautionary Approach

This guide provides a detailed overview of the health and safety considerations for **1-Pentafluorophenyl-2-thiourea** (CAS No. 715-60-6). It is intended for researchers, scientists, and drug development professionals. Crucially, specific, peer-reviewed toxicological data for this exact compound is limited in publicly available literature. Therefore, this document is built upon the well-documented hazardous properties of the parent thiourea class and structurally related fluorinated and non-fluorinated phenylthiourea analogues. A conservative, precautionary principle is applied throughout to ensure the highest degree of safety when handling this compound. All recommendations are grounded in established safety data for these closely related molecules.

Compound Identification and Physicochemical Properties

1-Pentafluorophenyl-2-thiourea is a synthetic organic compound notable for its highly fluorinated phenyl ring attached to a thiourea core. These structural features dictate its reactivity and, by extension, its toxicological profile.

Property	Value	Source
Chemical Name	1-Pentafluorophenyl-2-thiourea	[1]
Synonyms	1-(Perfluorophenyl)thiourea, n-(pentafluorophenyl)thiourea	[1]
CAS Number	715-60-6	[1]
Molecular Formula	C ₇ H ₃ F ₅ N ₂ S	[1]
Molecular Weight	242.17 g/mol	[1]
Appearance	Off-white powder solid	[2]

Hazard Assessment and Toxicological Profile

Based on data from analogous compounds, **1-Pentafluorophenyl-2-thiourea** should be handled as a substance with a high degree of acute toxicity and potential for chronic health effects. The hazard profile is extrapolated from thiourea and its various phenyl derivatives.

Summary of Presumed Hazards

Hazard Classification	GHS Category	Hazard Statement	Basis (Analogous Compounds)
Acute Toxicity, Oral	Category 1 / 2	H300: Fatal if swallowed	N-Phenylthiourea[3][4]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	N-Phenylthiourea[3][4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	N-(4-Fluorophenyl)thiourea[5]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation	N-(4-Fluorophenyl)thiourea[5]
Carcinogenicity	Category 2	H351: Suspected of causing cancer	Thiourea
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child	Thiourea[6]
Aquatic Hazard (Chronic)	Category 2	H411: Toxic to aquatic life with long lasting effects	Thiourea[7]

Toxicological Discussion

- **Acute Oral Toxicity:** The primary and most severe hazard is acute toxicity upon ingestion. N-Phenylthiourea is classified as "Fatal if swallowed" with a rat LD50 of 3 mg/kg[4]. Other fluorinated analogues are classified as "Toxic if swallowed"[2][5]. The pentafluorophenyl group can significantly alter metabolic pathways and bioavailability, and it is imperative to assume a high level of oral toxicity. All contact via ingestion must be strictly prevented.
- **Skin and Eye Irritation/Sensitization:** Phenylthioureas are known skin sensitizers, capable of eliciting an allergic reaction upon contact[3][4]. Related fluorinated compounds are documented skin and eye irritants[5]. Therefore, direct contact with skin and eyes must be

avoided through the use of appropriate personal protective equipment. Repeated or prolonged contact increases the risk of sensitization[8].

- **Chronic Effects (Carcinogenicity and Reproductive Toxicity):** The parent compound, thiourea, is classified as a substance suspected of causing cancer (H351) and damaging fertility or the unborn child (H361)[6]. These classifications are often based on the substance's effects on the thyroid gland[8]. While the specific long-term effects of the pentafluorophenyl derivative are unknown, it is scientifically prudent to handle it as a potential carcinogen and reproductive toxin.

Exposure Controls and Personal Protective Equipment (PPE)

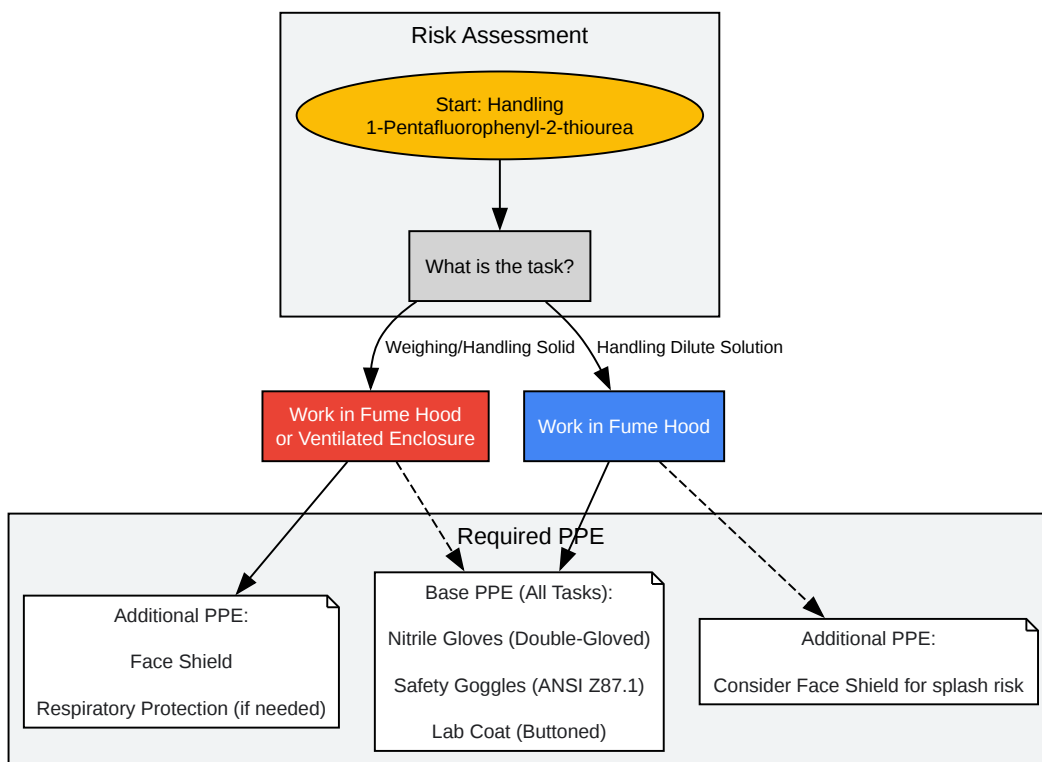
A multi-layered approach, prioritizing engineering controls, is essential for safely managing exposure to **1-Pentafluorophenyl-2-thiourea**.

Hierarchy of Controls

- **Engineering Controls:** The primary method of exposure control.
 - **Primary Containment:** All weighing and handling of the solid compound should be performed within a certified chemical fume hood, a glovebox, or a ventilated balance enclosure to prevent inhalation of dust particles.[4]
 - **Ventilation:** The laboratory must be equipped with general ventilation that ensures adequate air changes per hour.[2]
 - **Safety Equipment:** An eyewash station and an emergency safety shower must be located in close proximity to the workstation.[4][9]
- **Administrative Controls:**
 - Develop and strictly follow Standard Operating Procedures (SOPs) for handling this compound.
 - Restrict access to authorized and trained personnel only.

- Post warning signs in areas where the material is stored and used.[9]
- Do not work alone when handling highly toxic substances.
- Personal Protective Equipment (PPE): PPE is the final line of defense and must be selected carefully. It is not a substitute for engineering controls.

Diagram 1: PPE Selection Workflow



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Caption: Diagram 1: PPE Selection Workflow for **1-Pentafluorophenyl-2-thiourea**.

Detailed PPE Specifications

Protection Type	Specification	Rationale and Best Practices
Hand Protection	Double-gloving with nitrile rubber gloves.	Provides robust protection against incidental contact. The outer glove should be removed immediately upon contamination. Always check the manufacturer's chemical resistance guide for breakthrough times. [2] [10]
Eye Protection	Chemical safety goggles meeting ANSI Z87.1 (US) or EN 166 (EU) standards.	Protects against dust particles and splashes. A face shield should be worn over goggles during procedures with a higher risk of splashing or dust generation. [4] [11]
Skin/Body Protection	A fully buttoned laboratory coat, long pants, and closed-toe, closed-heel shoes.	Prevents skin contact from spills. Do not take contaminated lab coats home. [8] [11]
Respiratory Protection	Generally not required if work is conducted within a certified fume hood.	If engineering controls are insufficient or during a spill cleanup where dust may be generated, a NIOSH-approved respirator with a particulate filter (e.g., N95, P100) is required. Respirator use requires a formal program, including fit-testing and training. [4] [8] [10]

Protocol: Donning and Doffing PPE

- Donning (Putting On):
 1. Perform hand hygiene.
 2. Put on the inner pair of gloves.
 3. Don the lab coat, ensuring it is fully buttoned.
 4. Don the outer pair of gloves, pulling the cuffs over the sleeves of the lab coat.
 5. Don eye protection (goggles/face shield).
 6. Don respiratory protection, if required, and perform a user seal check.
- Doffing (Taking Off):
 1. Remove the outer pair of gloves, peeling them off without touching the outside surface. Dispose of them in a designated hazardous waste container.
 2. Remove the lab coat by rolling it outwards, avoiding contact with the contaminated exterior.
 3. Perform hand hygiene.
 4. Remove eye and respiratory protection.
 5. Remove the inner pair of gloves.
 6. Perform thorough hand hygiene with soap and water.

Safe Laboratory Practices: Handling, Storage, and Incompatibility

Handling

- Weighing: Weigh the compound in a fume hood or ventilated enclosure to contain any dust.

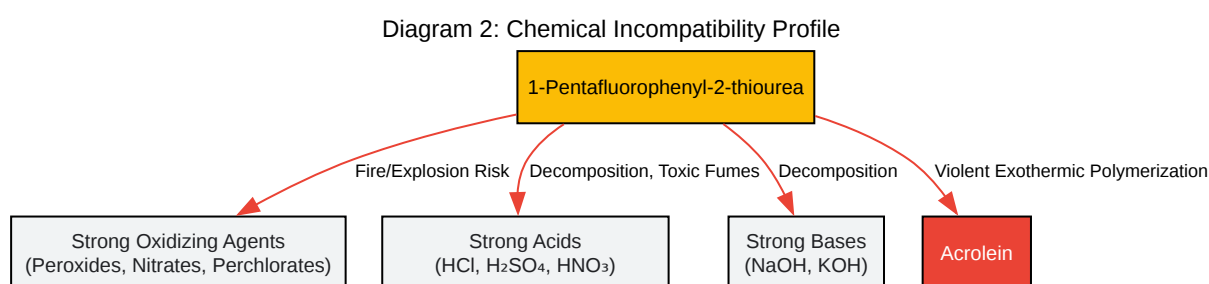
- Solution Preparation: Add the solid slowly to the solvent to avoid splashing.
- General Hygiene: Do not eat, drink, or smoke when using this product.[2][8] Wash hands and any exposed skin thoroughly after handling and before leaving the laboratory.[2][4]

Storage

- Security: Store in a locked cabinet or a restricted-access area.[2][4]
- Conditions: Keep the container tightly closed and store in a cool, dry, and well-ventilated place away from incompatible materials.[2][4]
- Labeling: Ensure all containers are clearly labeled with the chemical name and appropriate hazard warnings.

Chemical Incompatibility

Avoid contact with the following classes of chemicals, as violent or hazardous reactions can occur. The thiourea functional group is susceptible to reaction with strong oxidizers and certain electrophiles.



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Caption: Diagram 2: Chemical Incompatibility Profile for Thioureas.[4][11][12][13]

Emergency Response Protocols

Immediate and correct action is critical in the event of an exposure or spill.

First Aid Measures

Exposure Route	First Aid Protocol
Ingestion	Seek immediate medical attention. Call a poison control center or doctor. Rinse mouth with water. Do NOT induce vomiting. [2] [4] [14]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation or a rash develops. [2] [4] [11]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [2] [4] [14]
Inhalation	Move the person to fresh air and keep them in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention. [2] [15]

Note for Medical Personnel: Treat symptomatically. Ensure medical personnel are aware of the material involved and take precautions to protect themselves.[\[2\]](#)[\[12\]](#)

Protocol: Small-Scale Spill Cleanup (<1 g)

- Evacuate: Alert others in the area and evacuate non-essential personnel.[\[11\]](#)
- Ventilate: Ensure the spill is contained within a fume hood or that the area is well-ventilated.
- PPE: Don appropriate PPE as described in Section 3, including double gloves, goggles, a lab coat, and, if outside a fume hood, a respirator.
- Contain: Gently cover the spill with a damp paper towel or absorbent material to prevent the dust from becoming airborne.[\[8\]](#)
- Collect: Carefully sweep the material into a labeled, sealable container for hazardous waste. Avoid creating dust.[\[4\]](#)

- Decontaminate: Wipe the spill area with a suitable decontaminating solution, followed by soap and water.
- Dispose: Dispose of all contaminated materials (gloves, towels, etc.) as hazardous waste according to institutional and local regulations.^[4]

For large spills, evacuate the area and contact your institution's emergency response team immediately.^[11]

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